

A Comprehensive Guide to the Nomenclature of 1,2-Bis(bromomethyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Bis(bromomethyl)benzene

Cat. No.: B041939

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synonyms and nomenclature for the chemical compound **1,2-Bis(bromomethyl)benzene**, a versatile reagent in organic synthesis. A clear understanding of its various names is crucial for accurate literature searches, chemical procurement, and unambiguous communication in research and development.

Chemical Identity

The compound is structurally defined as a benzene ring with two adjacent bromomethyl (-CH₂Br) substituents. Its unique chemical structure gives rise to several acceptable names, both systematic and common.

Identifier	Value
CAS Number	91-13-4 [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12] [13] [14]
Molecular Formula	C ₈ H ₈ Br ₂ [2] [3] [5] [6] [7] [9] [10] [11] [12]
Molecular Weight	263.96 g/mol [2] [5] [6] [7] [8] [9] [10] [12] [14]
InChI Key	KGKAYWMGPDWLQZ-UHFFFAOYSA-N [2] [3] [5] [10] [14]

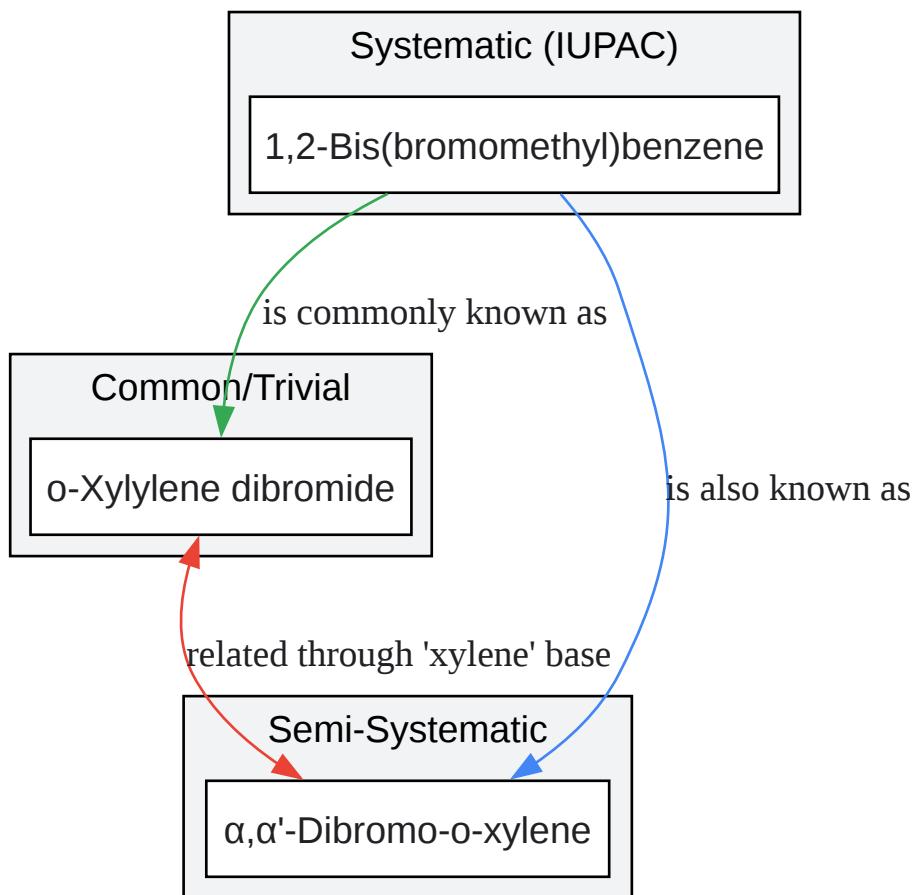
Synonyms and Nomenclature

The various names for **1,2-Bis(bromomethyl)benzene** can be categorized into systematic, semi-systematic, and common names. Below is a comprehensive table of these synonyms.

Nomenclature Type	Synonym	Source
IUPAC Name	1,2-Bis(bromomethyl)benzene	[2] [5] [8] [10] [12]
Common Name	o-Xylylene dibromide	[1] [5] [6] [8] [9] [10] [13] [14] [15]
Semi-Systematic	α,α' -Dibromo-o-xylene	[5] [6] [7] [8] [9] [10] [12] [13] [14]
Alternative Spelling	alpha,alpha'-Dibromo-o-xylene	[1] [6] [9] [10] [13]
Alternative Spelling	o-Xylylene bromide	[7]
Alternative Name	o-Bis(bromomethyl)benzene	[2] [5] [10]
Systematic Variant	Benzene, 1,2-bis(bromomethyl)-	[5] [10]
Systematic Variant	1,2-Di(bromomethyl)benzene	[5] [10]
Alternative Name	o-(Bromomethyl)benzyl bromide	[5] [10]
Historical/Less Common	α,α' -Dibromo-o-xylol	[5] [10]
Historical/Less Common	O-XYLIDENE DIBROMIDE	[7]
CAS Index Name	Benzene, 1,2-bis(bromomethyl)-	[5] [10]

Nomenclature Relationship Diagram

The following diagram illustrates the relationships between the primary systematic and common names for this compound.



[Click to download full resolution via product page](#)

Caption: A diagram illustrating the relationships between the IUPAC, common, and semi-systematic names for **1,2-Bis(bromomethyl)benzene**.

Experimental Protocols

The identification and confirmation of **1,2-Bis(bromomethyl)benzene** and its synonyms in a laboratory setting would typically involve standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. The experimental protocols for these techniques are well-established and would involve dissolving a sample of the compound in a suitable solvent (e.g., deuterated chloroform for NMR) and acquiring the respective spectra. A detailed protocol for each is beyond the scope of this guide on nomenclature; however, researchers should refer to standard analytical chemistry textbooks for comprehensive methodologies.

Conclusion

A thorough understanding of the various synonyms for **1,2-Bis(bromomethyl)benzene** is essential for effective scientific communication and research. This guide provides a comprehensive list of these names and their relationships to aid researchers in their work with this important chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 91-13-4 Cas No. | 1,2-Bis(bromomethyl)benzene | Apollo [store.apolloscientific.co.uk]
- 2. 1,2-BIS(BROMOMETHYL)BENZENE | CAS 91-13-4 [matrix-fine-chemicals.com]
- 3. Page loading... [guidechem.com]
- 4. 1,2-Bis(bromomethyl)benzene | 91-13-4 [chemicalbook.com]
- 5. Benzene, 1,2-bis(bromomethyl)- [webbook.nist.gov]
- 6. Alpha,Alpha'-Dibromo-o-xylene CAS# 91-13-4 [gmall.chemnet.com]
- 7. lookchem.com [lookchem.com]
- 8. α,α' -ジブロモ-o-キシレン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 9. Alpha,Alpha'-Dibromo-o-xylene | 91-13-4 [chemnet.com]
- 10. o-Bis(bromomethyl)benzene | C8H8Br2 | CID 66665 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Xylylene dibromide - Wikipedia [en.wikipedia.org]
- 12. scbt.com [scbt.com]
- 13. chemindex.com [chemindex.com]
- 14. a,a -Dibromo-o-xylene 97 91-13-4 [sigmaaldrich.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Comprehensive Guide to the Nomenclature of 1,2-Bis(bromomethyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b041939#synonyms-for-1-2-bis-bromomethyl-benzene-o-xylylene-dibromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com